Application Notes and Protocols for "Antibacterial Agent 197" Stock Solutions

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Compound of Interest

Compound Name:	*Antibacterial agent 197*
Cat. No.:	*B12386366*

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These detailed application notes and protocols provide a comprehensive guide for the preparation of stock solutions of "**Antibacterial agent 197**" (also known as compound 1-deAA), a termination inhibitor of peptidoglycan (PG) elongation in bacterial transglycosylase.[1] This agent demonstrates activity against Staphylococcus aureus and acts synergistically with vancomycin.[1] Adherence to these protocols is crucial for ensuring the accuracy and reproducibility of experimental results.

Compound Information

Parameter	Value
Compound Name	Antibacterial agent 197
Synonym	compound 1-deAA
CAS Number	54387-80-3
Molecular Formula	$C_{19}H_{30}N_2O_{12}$
Molecular Weight	478.45 g/mol

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Quantitative Data for Stock Solution Preparation

Due to the limited availability of public data on the solubility of "**Antibacterial agent 197**," the following recommendations are based on general best practices for similar compounds and information provided by suppliers for research-grade chemicals. It is highly recommended to perform a small-scale solubility test before preparing a large volume of stock solution.

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Solvent	Recommended Starting Concentration	Storage Temperature (Short-term, ≤1 month)	Storage Temperature (Long-term, >1 month)	Notes
DMSO	10 mM	-20°C	-80°C	DMSO is a common solvent for many organic compounds used in biological assays. Ensure the final concentration of DMSO in the experimental medium is non-toxic to the cells (typically <0.5%).
Water	Further dilution from DMSO stock	4°C (use within a few days)	Not Recommended	The aqueous stability of the compound is unknown. Prepare fresh dilutions from the DMSO stock for each experiment.
Ethanol	Further dilution from DMSO stock	4°C (use within a few days)	Not Recommended	The aqueous stability of the compound is unknown. Prepare fresh dilutions from the DMSO stock for each experiment.

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Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of "**Antibacterial agent 197**" in dimethyl sulfoxide (DMSO).

Materials:

- "**Antibacterial agent 197**" powder
- Anhydrous, sterile DMSO
- Sterile, amber microcentrifuge tubes or cryovials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- Calculate the required mass of "**Antibacterial agent 197**":
  - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
    - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
    - Mass (mg) = 10 mmol/L x 0.001 L x 478.45 g/mol = 4.7845 mg
- Weigh the compound:
  - Carefully weigh out approximately 4.78 mg of "**Antibacterial agent 197**" powder using an analytical balance in a fume hood or well-ventilated area.
- Dissolve in DMSO:

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- Transfer the weighed powder to a sterile microcentrifuge tube.
- Add 1 mL of anhydrous, sterile DMSO to the tube.

- Ensure complete dissolution:
  - Cap the tube tightly and vortex the solution until the powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.

- Aliquot and store:
  - Dispense the stock solution into single-use aliquots (e.g., 20 µL or 50 µL) in sterile, amber microcentrifuge tubes or cryovials to minimize freeze-thaw cycles and protect from light.
  - For short-term storage (up to 1 month), store the aliquots at -20°C.
  - For long-term storage (more than 1 month), store the aliquots at -80°C.

Protocol 2: Preparation of Working Solutions

This protocol outlines the preparation of working solutions from the 10 mM DMSO stock solution for use in cell-based or biochemical assays.

Materials:

- 10 mM "**Antibacterial agent 197**" stock solution in DMSO
- Sterile aqueous buffer or cell culture medium
- Sterile tubes for dilution
- Calibrated micropipettes and sterile tips

Procedure:

- Thaw the stock solution:

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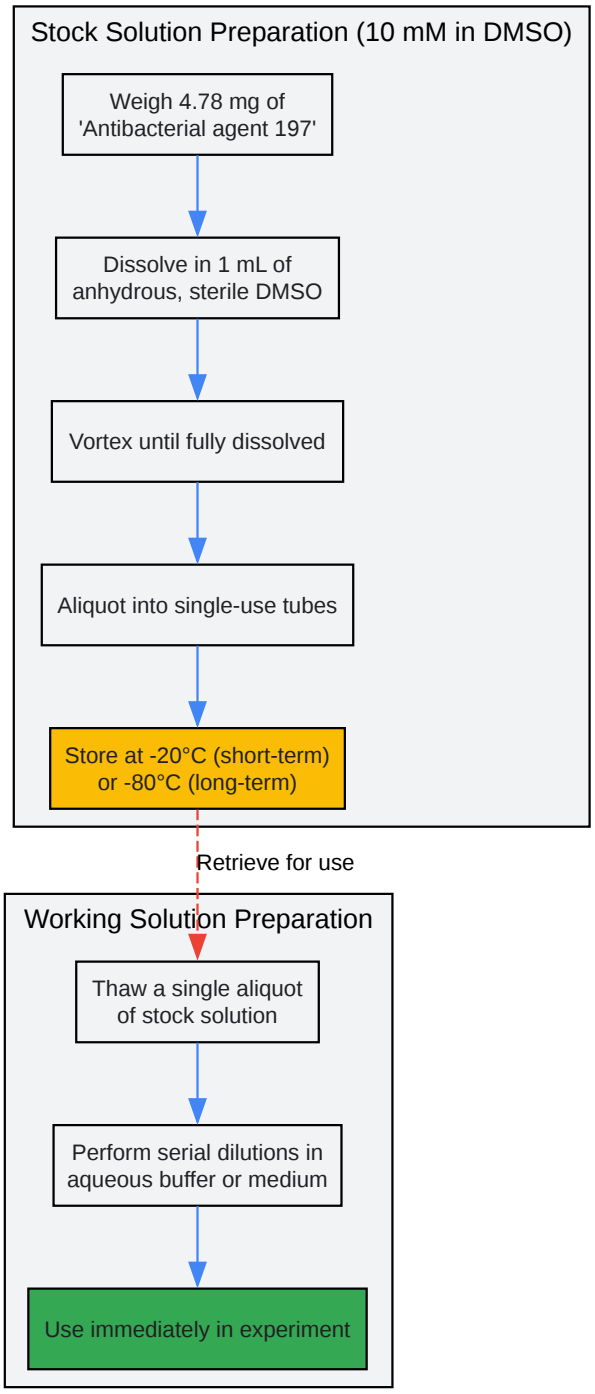
- Remove one aliquot of the 10 mM DMSO stock solution from the freezer and allow it to thaw completely at room temperature.

- Perform serial dilutions:
  - Prepare the desired final concentration of "**Antibacterial agent 197**" by performing serial dilutions in the appropriate sterile aqueous buffer or cell culture medium.
  - Example for a 100 µM working solution: Dilute the 10 mM stock solution 1:100 by adding 1 µL of the stock to 99 µL of buffer or medium.
  - Important: Always add the DMSO stock to the aqueous solution and mix immediately to prevent precipitation.
- Final concentration in assay:
  - Ensure the final concentration of DMSO in the assay does not exceed a level that affects the experimental system (typically below 0.5%).

Visualizations

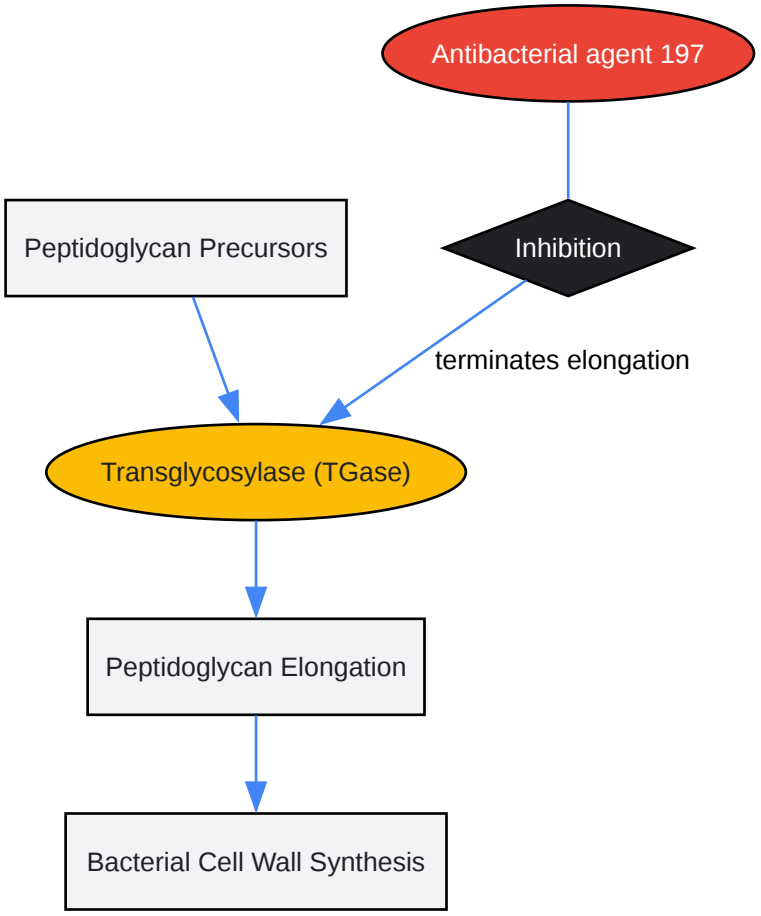
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Workflow for Preparing 'Antibacterial Agent 197' Stock and Working Solutions



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Mechanism of Action: Inhibition of Peptidoglycan Synthesis



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References

- 1. medchemexpress.com [medchemexpress.com]

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